

Proper Disposal of Monocrotophos-d6: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Monocrotophos-d6

Cat. No.: B13828459

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This document provides essential safety and logistical information for the proper disposal of **Monocrotophos-d6**. The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. Given that **Monocrotophos-d6** is a deuterated form of Monocrotophos, its hazardous properties are fundamentally the same. Therefore, the disposal procedures for Monocrotophos should be strictly followed.

Immediate Safety and Handling Precautions

Monocrotophos is classified as a highly hazardous substance.^{[1][2][3][4][5]} All waste and contaminated materials associated with this chemical, including **Monocrotophos-d6**, must be treated as hazardous waste.

Personal Protective Equipment (PPE):

Before handling **Monocrotophos-d6** or its waste, personnel must be equipped with the following PPE:

- Full body protective clothing
- Chemical-resistant gloves
- Splash- and impact-resistant goggles and a face shield
- A respirator should be worn, especially when dealing with dust or aerosols

Emergency Procedures:

- **Spills:** In the event of a spill, immediately clear the area of personnel and move upwind. Do not touch the spilled material. Contain the spill with sand, earth, or vermiculite. Collect the recoverable product and solid residues into labeled containers for disposal. Wash the affected area and prevent runoff into drains or waterways. If contamination of drains or waterways occurs, notify emergency services immediately.
- **Personal Contamination:** In case of skin contact, remove contaminated clothing immediately and wash the affected area with soap and plenty of water. For eye contact, flush with large amounts of water for at least 15 minutes. If inhaled, move the person to fresh air. If ingested, seek immediate medical attention.
- **Fire:** Use water spray, foam, dry chemical powder, or carbon dioxide to extinguish fires. Cool fire-exposed containers with a water spray from a protected location.

Disposal Procedures for Monocrotophos-d6

All waste containing **Monocrotophos-d6** must be handled in accordance with local, state, and federal regulations.

Step 1: Waste Segregation and Collection

- Segregate all **Monocrotophos-d6** waste from other laboratory waste streams.
- This includes:
 - Unused or expired **Monocrotophos-d6**
 - Contaminated materials (e.g., PPE, absorbent materials from spills, glassware)
 - Empty containers

Step 2: Container Management

- Empty containers must be properly managed to prevent reuse. It is recommended to triple-rinse containers. The rinsate should be collected and treated as hazardous waste. Puncture containers to prevent re-use before disposal.

- All waste containers must be clearly labeled as "Hazardous Waste: **Monocrotophos-d6**" and include the appropriate hazard symbols.

Step 3: Approved Disposal Method

- The primary and recommended method for the disposal of Monocrotophos and its related waste is high-temperature incineration in a specialized chemical incinerator facility.
- In the United States, waste incinerators must achieve a 99.99% destruction and removal efficiency for this substance.
- Landfilling may be an option in some regions, but only in a secure, authorized landfill. However, incineration is the preferred method.
- Never discharge **Monocrotophos-d6** waste into sewers or waterways.

Step 4: Arranging for Disposal

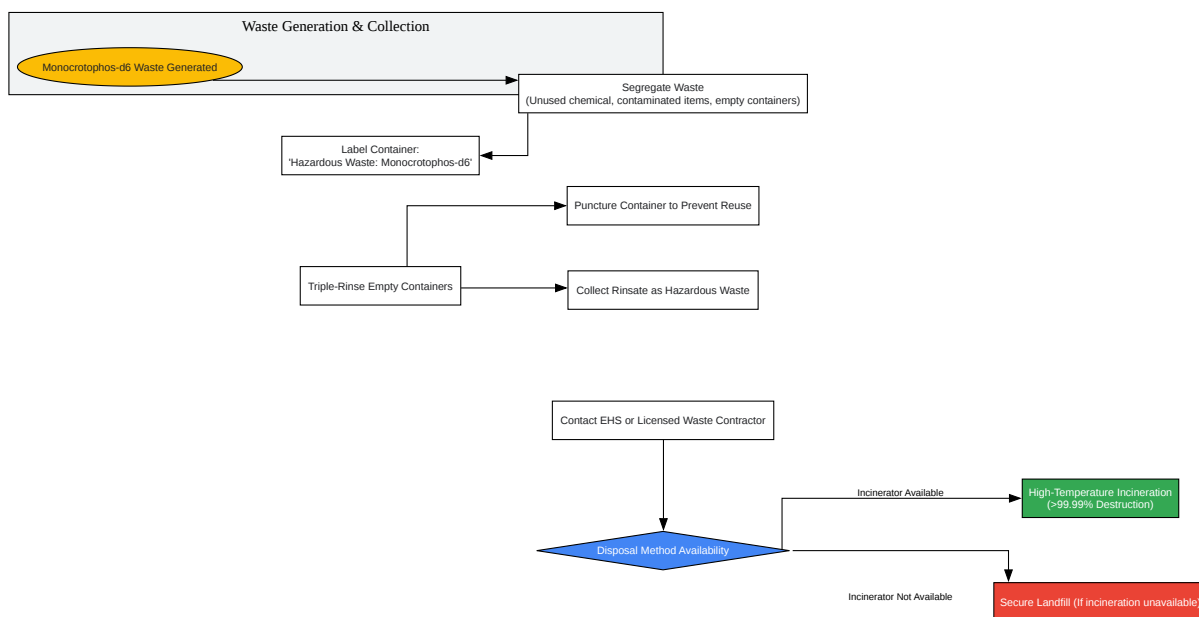
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of **Monocrotophos-d6** waste.
- Alternatively, a licensed hazardous waste disposal contractor can be engaged. Ensure the contractor is certified to handle and transport highly toxic pesticide waste.

Quantitative Data Summary

Parameter	Value	Reference
Acute Oral Toxicity (LD50, rat)	17-20 mg/kg	
Acute Dermal Toxicity (LD50, rat)	112-126 mg/kg	
Incineration Destruction Efficiency	99.99%	
Toxicity to Birds (LD50, quail)	0.76 - 0.94 mg/kg	
Toxicity to Fish (LC50, 48hrs, trout)	7 mg/l	

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Monocrotophos-d6**.



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Caption: **Monocrotophos-d6** Disposal Workflow.

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